

4-Iodo-2,3-dimethylphenol: An Unexplored Frontier in Biological Activity

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Compound of Interest

Compound Name: 4-Iodo-2,3-dimethylphenol

Cat. No.: B101308

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Despite its well-defined chemical structure, **4-Iodo-2,3-dimethylphenol** remains a largely enigmatic compound within the scientific community, with a significant absence of published research detailing its potential biological activities. While the foundational chemical and physical properties of this molecule are documented, a thorough investigation into its pharmacological and biological effects appears to be a field ripe for discovery. This technical overview aims to consolidate the currently available information and highlight the significant knowledge gaps, thereby serving as a call to action for researchers in drug discovery and the life sciences.

Chemical and Physical Characteristics

A solid understanding of a compound's physicochemical properties is fundamental to predicting its biological behavior. For **4-Iodo-2,3-dimethylphenol**, the following data has been compiled from various chemical databases.

Property	Value	Source
Molecular Formula	C ₈ H ₉ IO	PubChem[1]
Molecular Weight	248.06 g/mol	PubChem[1]
CAS Number	17938-69-1	Chemical-Suppliers[2], ChemScene[3]
Appearance	No Data Available	
Melting Point	No Data Available	
Boiling Point	No Data Available	
Solubility	No Data Available	
LogP	2.9	PubChem[1]

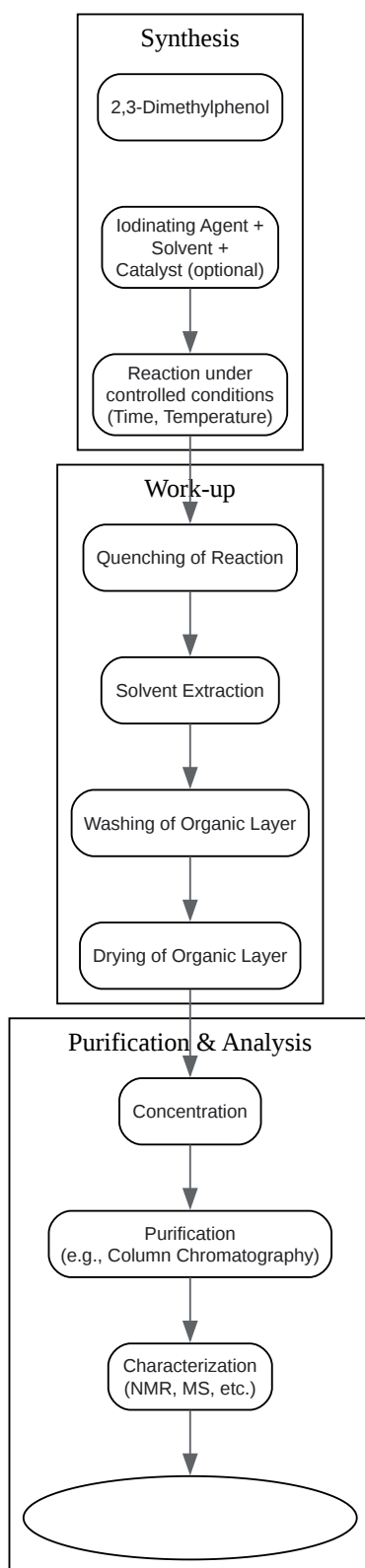
Table 1: Physicochemical Properties of **4-Iodo-2,3-dimethylphenol**

The calculated LogP value of 2.9 suggests that **4-Iodo-2,3-dimethylphenol** has a moderate degree of lipophilicity, which could indicate potential for membrane permeability and interaction with hydrophobic pockets in biological targets. However, without experimental data, this remains a theoretical projection.

Synthesis and Purity

Commercial suppliers offer **4-Iodo-2,3-dimethylphenol**, typically with a purity of ≥98%.[3] While specific synthesis protocols for this exact molecule are not readily available in the searched literature, general methods for the iodination of phenols are well-established in organic chemistry. A potential synthetic route could involve the direct iodination of 2,3-dimethylphenol.

The following diagram illustrates a generalized workflow for the synthesis and purification of a phenol derivative like **4-Iodo-2,3-dimethylphenol**, based on common laboratory practices.



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A generalized workflow for the synthesis and characterization of **4-iodo-2,3-dimethylphenol**.

Potential Biological Activities: A Void in the Literature

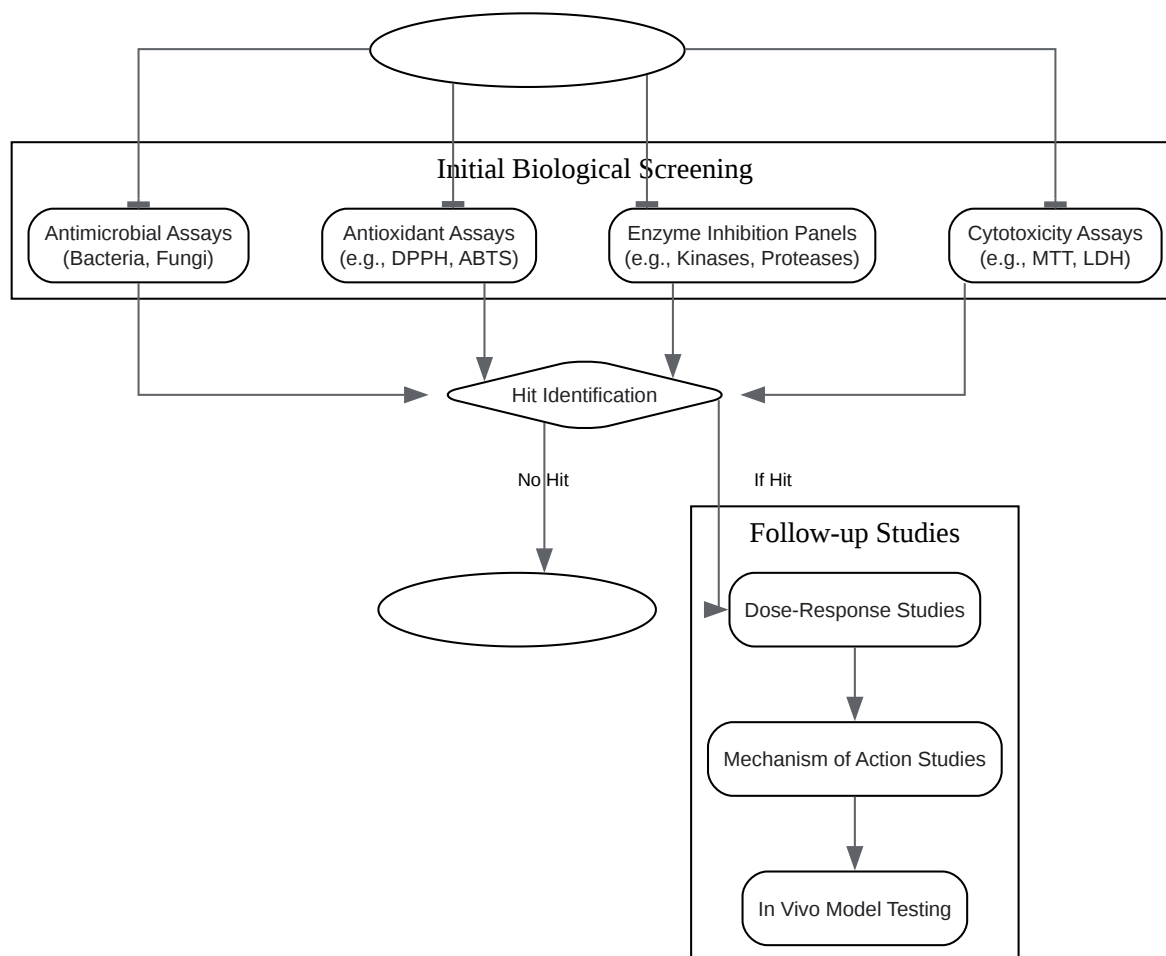
Extensive searches of scientific databases and patent literature for specific biological activities of **4-iodo-2,3-dimethylphenol**, including antimicrobial, antioxidant, and enzyme inhibition studies, yielded no direct results. This indicates that the compound has likely not been a primary focus of biological screening or medicinal chemistry programs.

While it is tempting to extrapolate potential activities based on structurally related compounds, such as other halogenated phenols or dimethylphenol isomers, doing so would be purely speculative and lack the scientific rigor required for a technical guide. For instance, various phenolic compounds are known to exhibit a range of biological effects, but the specific contribution of the iodo- and dimethyl-substituents at the 4-, 2-, and 3-positions of the phenol ring would require empirical investigation.

Future Directions and Research Opportunities

The absence of biological data for **4-iodo-2,3-dimethylphenol** presents a clear opportunity for novel research. A logical first step would be to perform a broad biological screening of the compound to identify any potential areas of activity.

The following diagram outlines a potential high-throughput screening workflow to assess the biological potential of **4-iodo-2,3-dimethylphenol**.



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References

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- 2. 4-Iodo-2,3-dimethylphenol | CAS 17938-69-1 | Chemical-Suppliers [chemical-suppliers.eu]
- 3. chemscene.com [chemscene.com]
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